

# An In-depth Technical Guide to Einecs 265-486-0: Hexadecadienyl Dihydrogen Phosphate

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

#### Introduction

This technical guide provides a comprehensive overview of the physical and chemical properties of the substance identified by Einecs number 265-486-0, which is chemically known as hexadecadienyl dihydrogen phosphate. Due to the limited availability of direct experimental data for this specific compound, this guide also includes information on a closely related and structurally similar molecule, hexadecyl dihydrogen phosphate, to provide comparative insights. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and other scientific endeavors.

# **Chemical Identity**

The substance corresponding to **Einecs 265-486-0** is hexadecadienyl dihydrogen phosphate.



Identifier	Value
Einecs Number	265-486-0
Chemical Name	hexadecadienyl dihydrogen phosphate
CAS Number	65122-28-3
Molecular Formula	C16H31O4P[1]
Molecular Weight	318.388701 g/mol [1]

# **Physical and Chemical Properties**

Quantitative data for hexadecadienyl dihydrogen phosphate is scarce in publicly available literature. The following tables summarize the available data for the target compound and its saturated analogue, hexadecyl dihydrogen phosphate, for comparative purposes.

Table 1: Physical Properties of Hexadecadienyl Dihydrogen Phosphate and Related Compounds

Property	Hexadecadienyl Dihydrogen Phosphate	Hexadecyl Dihydrogen Phosphate (for comparison)
Melting Point	Data not available	71 °C[2]
Boiling Point	Data not available	439.8 ± 28.0 °C at 760 Torr[2]
Density	Data not available	1.013 ± 0.06 g/cm <sup>3</sup> [2]
Refractive Index	Data not available	1.464[2]
Solubility	Insoluble in water.[3] Soluble in various organic solvents.[3]	Limited solubility at room temperature.[1] Conversion to its salt form, such as potassium cetyl phosphate, improves water solubility.[1]

Table 2: Chemical and Computational Properties



Property	Hexadecadienyl Dihydrogen Phosphate	Hexadecyl Dihydrogen Phosphate (for comparison)
PSA (Polar Surface Area)	76.57000	66.76 Ų
LogP	5.47660	6.02
Acidic pKa	Data not available	1.81

# **Experimental Protocols**

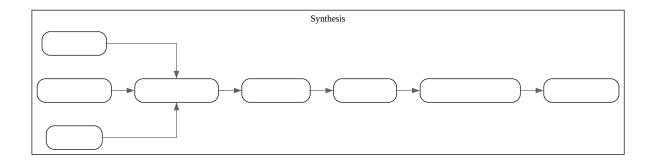
Detailed experimental protocols specifically for hexadecadienyl dihydrogen phosphate are not readily available. However, general methodologies for the synthesis and analysis of long-chain alkyl phosphates can be adapted.

## **Synthesis of Long-Chain Alkyl Phosphates**

A common method for the synthesis of long-chain alkyl dihydrogen phosphates, such as hexadecyl dihydrogen phosphate, involves the phosphorylation of the corresponding long-chain alcohol.[1] This process can be adapted for the synthesis of hexadecadienyl dihydrogen phosphate from hexadecadienol.

Workflow for the Synthesis of a Long-Chain Alkyl Dihydrogen Phosphate





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A generalized workflow for the synthesis of long-chain alkyl dihydrogen phosphates.

### Methodology:

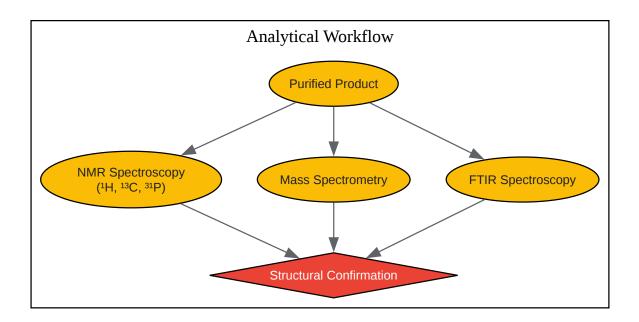
- Reaction Setup: The long-chain alcohol (hexadecadienol) is dissolved in an anhydrous solvent, such as pyridine, under an inert atmosphere (e.g., nitrogen or argon).[1]
- Phosphorylation: A phosphorylating agent, such as phosphorus oxychloride (POCl<sub>3</sub>), is added dropwise to the solution, typically at a reduced temperature to control the reaction rate.[1]
- Reaction Monitoring: The progress of the reaction can be monitored by techniques like Thin Layer Chromatography (TLC).
- Workup: Once the reaction is complete, it is quenched by the slow addition of water. The
  product is then extracted into an organic solvent.
- Purification: The crude product is purified using methods such as column chromatography on silica gel to yield the pure long-chain alkyl dihydrogen phosphate.[1]

## **Analytical Characterization**



The characterization of long-chain alkyl phosphates typically involves a combination of spectroscopic techniques.

Workflow for Analytical Characterization



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A standard workflow for the analytical characterization of alkyl phosphates.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ¹H NMR: Provides information about the protons in the alkyl chain.
  - <sup>13</sup>C NMR: Characterizes the carbon atoms in the molecule.
  - 31P NMR: This is a key technique for phosphorus-containing compounds, yielding sharp signals with a wide chemical shift range, which is characteristic of the phosphate group.[4]
- Mass Spectrometry (MS): Used to determine the molecular weight of the compound and to study its fragmentation patterns. Electrospray ionization (ESI) is a suitable technique for analyzing polyphosphates.

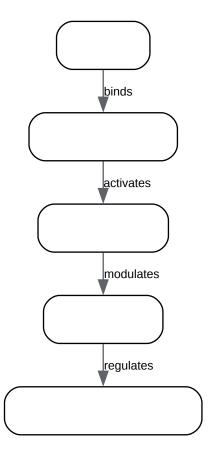


• Fourier-Transform Infrared (FTIR) Spectroscopy: Helps in identifying the functional groups present in the molecule, such as the P=O, P-O, and O-H bonds of the phosphate group, and the C-H bonds of the alkyl chain.

# Biological and Chemical Activity General Role of Phosphates in Signaling

Inorganic phosphate (Pi) is a crucial molecule in numerous biological processes and signaling pathways.[5] Cellular and whole-organism responses to changes in Pi concentrations involve adjustments in Pi uptake and alterations in various biochemical processes.[5] While specific signaling pathways involving hexadecadienyl dihydrogen phosphate have not been documented, the phosphate moiety is a key functional group in many biological signaling molecules.

Simplified Phosphate Signaling Cascade



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A generalized representation of a phosphate-sensing signaling pathway.

# Potential Applications and Biological Effects of Long-Chain Alkyl Phosphates

Long-chain alkyl phosphates, due to their amphiphilic nature (possessing both a hydrophilic phosphate head and a hydrophobic alkyl tail), exhibit surface-active properties.[1] This makes them useful as emulsifiers and surfactants.[2]

Their interaction with biological membranes is an area of interest. The long alkyl chain can integrate into lipid bilayers, potentially altering membrane fluidity and permeability. This property is relevant for applications in drug delivery systems, where such molecules could facilitate the transport of therapeutic agents across cellular barriers.

Some alkyl phosphates have been investigated for their antimicrobial properties, showing bactericidal and fungicidal effects.[3]

## Conclusion

Hexadecadienyl dihydrogen phosphate (**Einecs 265-486-0**) is a long-chain unsaturated alkyl phosphate. While specific experimental data for this compound is limited, its properties and potential applications can be inferred from the behavior of similar long-chain alkyl phosphates. Its amphiphilic nature suggests potential uses as a surfactant and in formulations designed to interact with biological membranes. Further research is required to fully elucidate the specific physical, chemical, and biological properties of hexadecadienyl dihydrogen phosphate and to explore its potential in various scientific and industrial applications. This guide provides a foundational understanding to support such future investigations.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Einecs 265-486-0: Hexadecadienyl Dihydrogen Phosphate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13779989#what-are-the-physical-and-chemical-properties-of-einecs-265-486-0]

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